

# Application Notes and Protocols for Butylammonium Iodide Surface Passivation of 3D Perovskites

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## Compound of Interest

Compound Name: Butylammonium

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This document provides detailed application notes and experimental protocols for the surface passivation of 3D perovskite films using **butylammonium** iodide (BAI). The strategic application of BAI has been demonstrated to be an effective method for reducing surface defects, suppressing non-radiative recombination, and ultimately enhancing the power conversion efficiency (PCE) and stability of perovskite solar cells (PSCs).

## Introduction

Organic-inorganic hybrid perovskites have emerged as a highly promising class of materials for next-generation photovoltaic applications due to their exceptional optoelectronic properties. However, the performance and long-term stability of perovskite solar cells are often limited by the presence of defects, particularly at the surface and grain boundaries of the polycrystalline perovskite film. These defects act as charge recombination centers, leading to significant energy losses.

Surface passivation with large organic ammonium salts, such as **butylammonium** iodide (BAI), has been identified as a key strategy to mitigate these issues.<sup>[1]</sup> The introduction of a BAI layer can effectively passivate surface traps, reduce non-radiative recombination, and, in some cases, form a 2D perovskite capping layer that enhances both efficiency and environmental

stability.[1][2] This document outlines the mechanism, experimental procedures, and expected outcomes of BAI surface passivation on 3D perovskite films.

## Mechanism of Butylammonium Iodide Passivation

The passivation effect of BAI on 3D perovskite surfaces is attributed to several synergistic mechanisms. The bulky **butylammonium** ( $\text{BA}^+$ ) cations interact with the perovskite surface, while the iodide ( $\text{I}^-$ ) anions can fill halide vacancies. This interaction leads to the formation of a low-dimensional 2D perovskite layer, typically with the structure  $\text{BA}_2\text{PbI}_4$ , on top of the 3D perovskite.[2]

This 2D capping layer provides several advantages:

- **Defect Passivation:** The amine groups in the  $\text{BA}^+$  cations can form hydrogen bonds, passivating undercoordinated  $\text{Pb}^{2+}$  defects, while iodide ions fill iodine vacancies.[3]
- **Suppression of Non-radiative Recombination:** By reducing the density of defect states, the 2D layer significantly suppresses non-radiative charge carrier recombination at the perovskite surface.[2]
- **Enhanced Stability:** The hydrophobic nature of the **butylammonium** cations and the formation of a stable 2D perovskite layer can improve the resistance of the perovskite film to moisture and other environmental degradants.[4][5]
- **Improved Charge Transport:** The formation of a 2D/3D perovskite heterostructure can create a favorable energy level alignment, facilitating more efficient charge extraction.[6]

## Quantitative Data Summary

The following table summarizes the performance of perovskite solar cells with and without BAI surface passivation from various studies. This data highlights the significant improvements in key photovoltaic parameters upon BAI treatment.

Perovskite Composition	Passivation Treatment	Voc (V)	Jsc (mA/cm <sup>2</sup> )	FF (%)	PCE (%)	Reference
Cs <sub>0.1</sub> (CH <sub>3</sub> NH <sub>3</sub> ) <sub>0.9</sub> PbI <sub>3</sub>	None	-	-	-	12.64	[4]
Cs <sub>0.1</sub> (CH <sub>3</sub> NH <sub>3</sub> ) <sub>0.9</sub> PbI <sub>3</sub>	5 mg/mL IBA in IPA	-	-	-	15.49	[4]
CH <sub>3</sub> NH <sub>3</sub> PbI <sub>3</sub>	None	-	-	-	-	[2]
CH <sub>3</sub> NH <sub>3</sub> PbI <sub>3</sub>	BAI in 2-butanol	1.088	-	-	20.6	[2]
CH <sub>3</sub> NH <sub>3</sub> PbI <sub>3-x</sub> Cl <sub>x</sub>	None	0.88	18.1	60.6	9.7	[7]
CH <sub>3</sub> NH <sub>3</sub> PbI <sub>3-x</sub> Cl <sub>x</sub>	1 vol% C <sub>4</sub> H <sub>9</sub> NH <sub>3</sub> I	-	-	-	10.2	[7]
FASnI <sub>3</sub>	None	-	-	-	11.8	[8]
FASnI <sub>3</sub>	iso-BAI treatment	-	-	-	14.2	[8]

Note: IBA (iso-**butylammonium** iodide) is an isomer of BAI and exhibits similar passivation effects.

## Experimental Protocols

This section provides detailed, step-by-step protocols for the preparation of the BAI solution and its application for surface passivation of a pre-deposited 3D perovskite film.

## Preparation of Butylammonium Iodide (BAI) Solution

Materials:

- **Butylammonium** iodide (BAI) powder
- 2-Butanol or Isopropanol (IPA), anhydrous

Procedure:

- Weigh the desired amount of BAI powder. A typical concentration for the passivating solution ranges from 2 mg/mL to 5 mg/mL.[\[4\]](#)[\[6\]](#)
- Dissolve the BAI powder in the chosen solvent (e.g., 2-butanol or IPA).
- Ensure the BAI is completely dissolved by vortexing or brief sonication. The solution should be clear and colorless.

## Surface Passivation of 3D Perovskite Film

This protocol assumes a 3D perovskite film has already been deposited and annealed on a suitable substrate (e.g., FTO/SnO<sub>2</sub>).

Materials:

- Substrate with deposited 3D perovskite film
- Prepared BAI solution
- Spin coater
- Hot plate

Procedure:

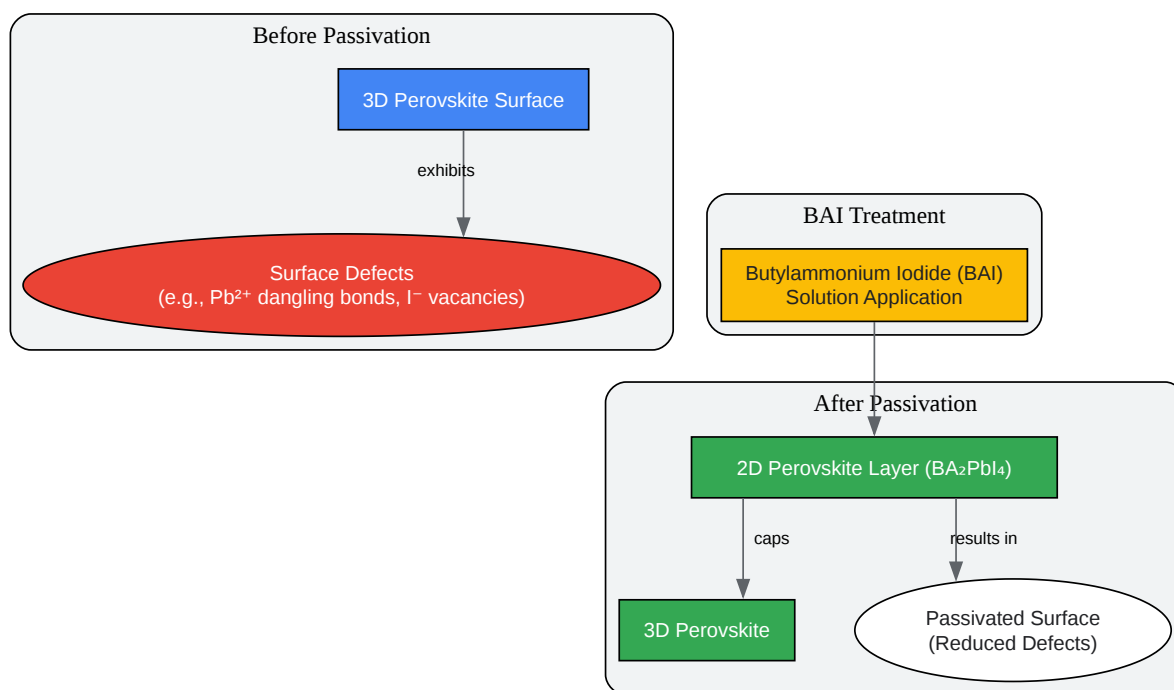
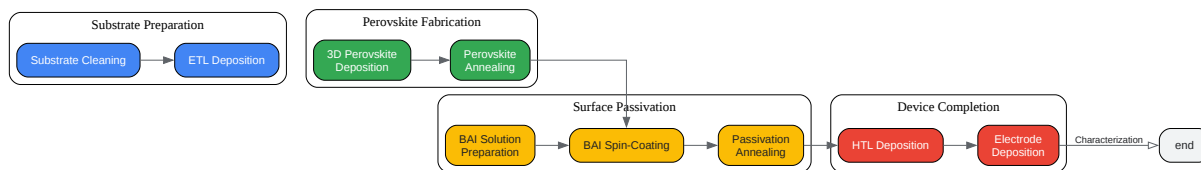
- Place the substrate with the 3D perovskite film onto the chuck of a spin coater located in a controlled environment (e.g., a nitrogen-filled glovebox).
- Dispense a sufficient amount of the BAI solution onto the surface of the perovskite film to fully cover it.
- Spin-coat the BAI solution onto the perovskite surface. A typical spin-coating program is a single step at 4000-6000 rpm for 20-30 seconds.[\[2\]](#)[\[4\]](#)

- After spin-coating, transfer the substrate to a hotplate for annealing. A common annealing temperature is 100°C for 10-15 minutes.[\[2\]](#)[\[4\]](#)
- After annealing, allow the film to cool down to room temperature before proceeding with the deposition of subsequent layers (e.g., hole transport layer or electron transport layer).

## Visualizations

### Experimental Workflow

The following diagram illustrates the key steps in the fabrication of a perovskite solar cell incorporating a BAI surface passivation treatment.



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